

Personal protective equipment for handling Diltiazem-d4 Hydrochloride

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Compound of Interest

Compound Name: Diltiazem-d4 Hydrochloride

Cat. No.: B602453

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Essential Safety and Handling Guide for Diltiazem-d4 Hydrochloride

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Diltiazem-d4 Hydrochloride**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. Note: Safety data for **Diltiazem-d4 Hydrochloride** is limited; therefore, this guidance is based on the safety protocols for the parent compound, Diltiazem Hydrochloride. The deuterated form is expected to have similar toxicological and handling properties.

Hazard Identification and Personal Protective Equipment (PPE)

Diltiazem Hydrochloride is harmful if swallowed and is suspected of damaging fertility or the unborn child.[1] It may also cause skin irritation.[2] Therefore, strict adherence to PPE guidelines is mandatory.

Engineering Controls:

- Work should be conducted in a well-ventilated area.[3][4]
- Use of a local exhaust ventilation system is recommended to control dust.[4]

- Ensure that eyewash stations and safety showers are in close proximity to the workstation.

[5]

Personal Protective Equipment: A comprehensive summary of required PPE is provided in the table below.

Protection Type	Specific Recommendations	Source Citation
Eye/Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.	[5][6]
Hand Protection	Impermeable chemical-resistant gloves (e.g., nitrile or neoprene). Double gloving should be considered. Regularly inspect gloves for degradation.	[1][3][4]
Skin and Body Protection	Laboratory coat. For larger quantities (up to 1 kg), a disposable coverall of low permeability is recommended. Protective shoe covers.	[3]
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA-approved respirator should be used. A respirator with a P3 filter is recommended for open handling.	[3][4]

Quantitative Exposure Limits

The following table summarizes the available occupational exposure limits for Diltiazem Hydrochloride. These limits should be strictly observed to minimize health risks.

Parameter	Value	Source
Pfizer Occupational Exposure Limit (OEL)	TWA-8 Hr: Refer to Pfizer documentation	[5]
Australia Time-Weighted Average (TWA)	10 mg/m ³	[1]

Note: TWA (Time-Weighted Average) is the average exposure over an 8-hour workday.

Operational and Disposal Plans

Safe Handling and Storage

- Avoid all personal contact, including inhalation of dust.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]
- Wash hands thoroughly after handling.[1]
- Store in a cool, dry, well-ventilated area in the original, tightly sealed container.[3][4]
- Protect containers from physical damage.[3]
- Store away from incompatible materials such as strong oxidizing agents.[3][5]

Disposal Plan

- Dispose of waste in accordance with all applicable local, state, and federal regulations.
- Contaminated material should be placed in a sealed, appropriately labeled container for disposal.[6]
- Do not allow the material to enter sewers or waterways.[1]

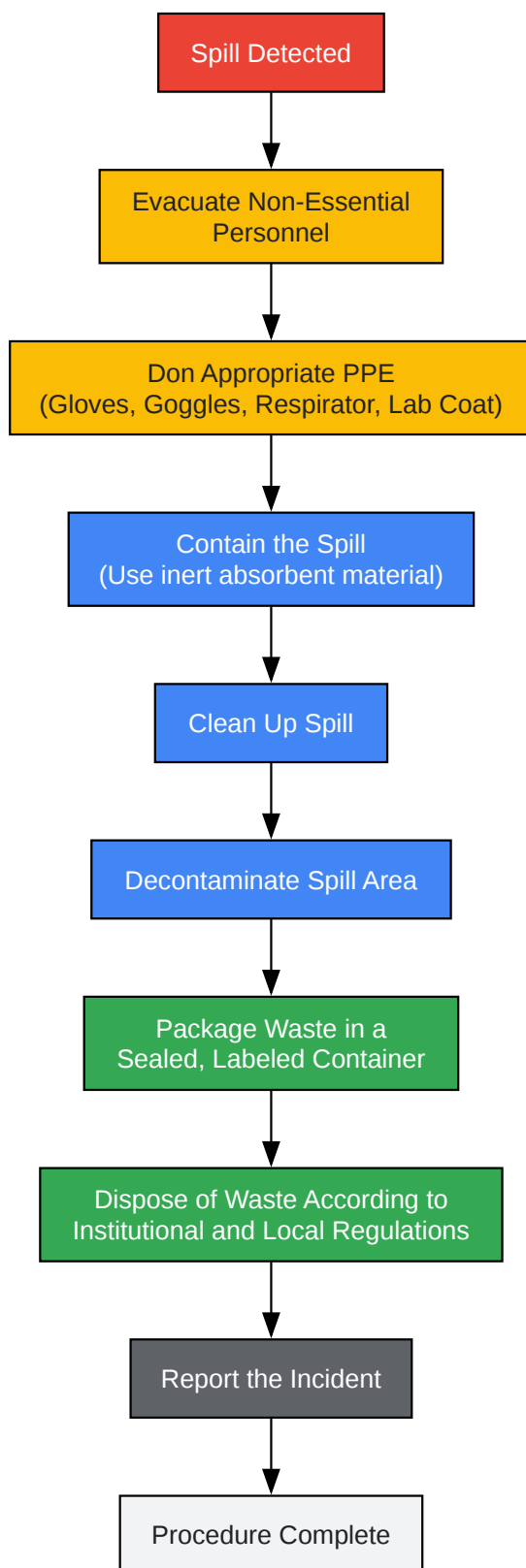
Emergency Procedures

First Aid Measures

- If Swallowed: Immediately call a poison center or doctor.[\[1\]](#)[\[4\]](#) Rinse mouth with water, but do not induce vomiting unless directed by medical personnel.[\[5\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[5\]](#) Seek medical attention.[\[4\]](#)
- In Case of Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[\[5\]](#)[\[6\]](#)
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Seek medical attention.[\[5\]](#)[\[6\]](#)

Chemical Spill Response

In the event of a spill, follow the step-by-step procedure outlined below. Non-essential personnel should be evacuated from the area.[\[6\]](#)



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Caption: Workflow for handling a chemical spill of **Diltiazem-d4 Hydrochloride**.

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References

- 1. cdn.pfizer.com [cdn.pfizer.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fermion.fi [fermion.fi]
- 5. pfe-pfizercom-prod.s3.amazonaws.com [pfe-pfizercom-prod.s3.amazonaws.com]
- 6. msdsdigital.com [msdsdigital.com]
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